

Application Note: Oroxindin (Wogonoside) in Neuroinflammation Research

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Compound of Interest

Compound Name: Oroxindin
CAS No.: 51059-44-0
Cat. No.: B1683319

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[Technical Guide & Experimental Protocols](#)^[1]

Executive Summary

Oroxindin (Chemical Name: Wogonin-7-O-glucuronide; Synonym: Wogonoside) is a bioactive flavone glycoside isolated from *Oroxylum indicum* and *Scutellaria baicalensis*.^{[1][2][3]} While its aglycone, Wogonin, is widely recognized for BBB permeability, **Oroxindin** presents a unique pharmacological profile characterized by high metabolic stability and specific transport mechanisms.^[1]

This guide details the application of **Oroxindin** in neuroinflammation studies, specifically targeting the modulation of NF- κ B and Nrf2/HO-1 signaling pathways in microglial cells. It provides validated protocols for in vitro screening (BV-2/HMC3 cells) and in vivo efficacy testing, addressing the critical challenge of solubility and bioavailability inherent to flavonoid glycosides.

Chemical Identity & Pharmacological Rationale^{[1][3]} ^[4]

Chemical Structure & Properties

Researchers must distinguish **Oroxindin** from its aglycone to ensure accurate dosing and mechanistic interpretation.

Property	Specification
Common Name	Oroxindin (Wogonoside)
IUPAC Name	5-hydroxy-8-methoxy-4-oxo-2-phenylchromen-7-yl -D-glucopyranosiduronic acid
CAS Number	51059-44-0
Molecular Formula	C ₂₂ H ₂₀ O ₁₁
Molecular Weight	460.39 g/mol
Solubility	Soluble in DMSO (>10 mM); Poorly soluble in water. [1] [4]
Key Distinction	Oroxindin is the 7-glucuronide of Wogonin.

Mechanism of Action (MOA)

Oroxindin acts as a dual-regulator in neuroinflammatory cascades:[\[1\]](#)

- NF-κB Suppression: It inhibits the phosphorylation of IKK

and I

B

, preventing the nuclear translocation of the NF-κB p65 subunit. This blocks the transcription of pro-inflammatory cytokines (TNF-

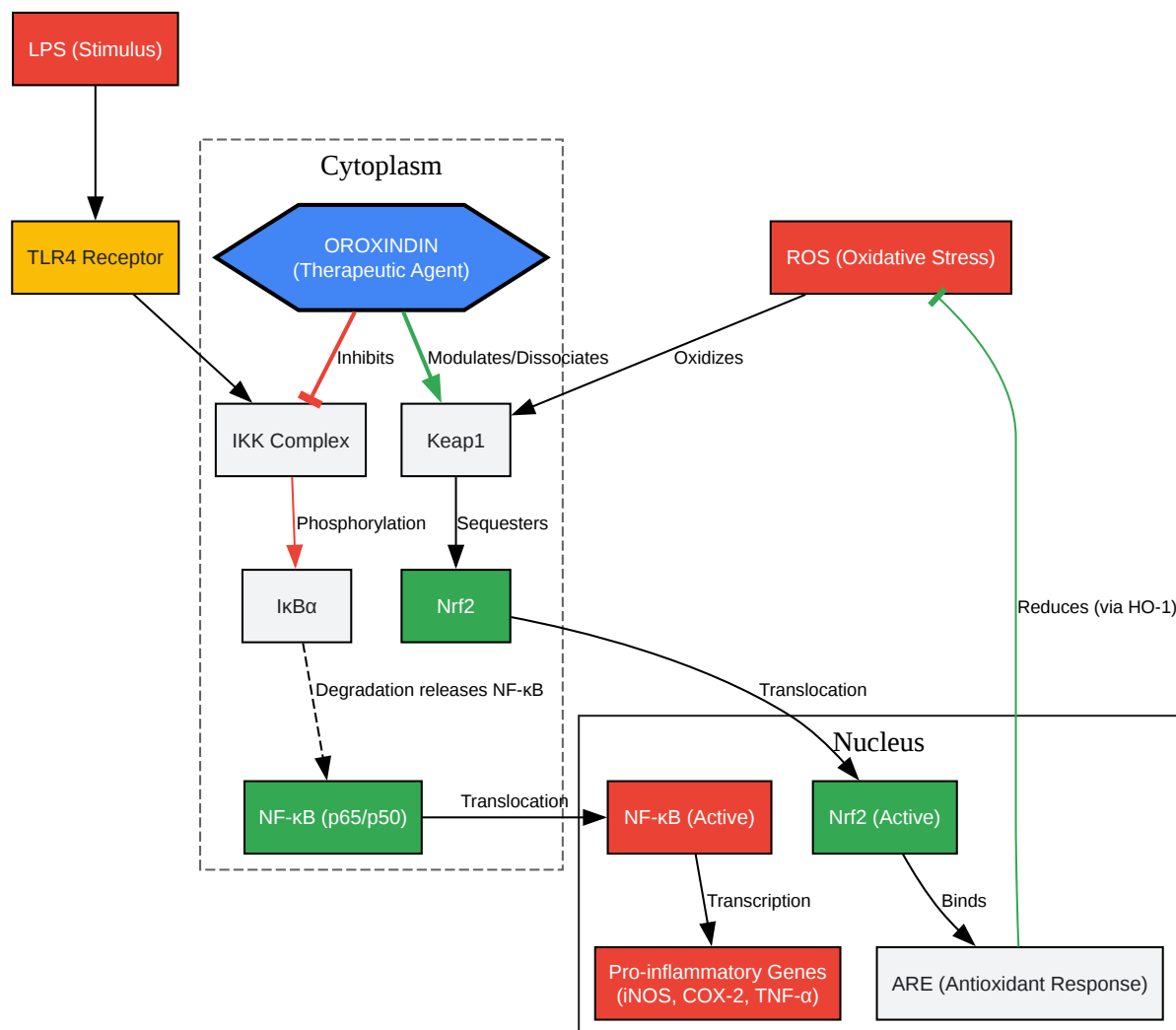
, IL-1

, IL-6) and enzymes (iNOS, COX-2).[\[1\]](#)[\[5\]](#)

- Nrf2 Activation: It promotes the nuclear translocation of Nrf2, likely by modifying Keap1, leading to the upregulation of Heme Oxygenase-1 (HO-1), a potent antioxidant enzyme that mitigates ROS-induced neuronal damage.[1]

Pathway Visualization

The following diagram illustrates the dual-targeting mechanism of **Oroxindin** within a microglial cell.



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Caption: **Oroxindin** inhibits TLR4-mediated NF-κB activation while simultaneously enhancing Nrf2-ARE antioxidant signaling.[1]

Experimental Protocols

Preparation of Stock Solutions

Flavonoid glycosides are prone to precipitation in aqueous media. Proper solubilization is critical for reproducibility.^[1]

- Stock Solution (50 mM): Dissolve **Oroxindin** powder in sterile, cell-culture grade DMSO. Vortex for 1 minute until completely clear.
 - Storage: Aliquot into amber tubes (light sensitive) and store at -20°C. Stable for 3 months. Avoid repeated freeze-thaw cycles.^[1]
- Working Solution: Dilute the stock solution in serum-free culture medium (e.g., DMEM) immediately prior to use.
 - Note: Ensure the final DMSO concentration in the cell culture is < 0.1% (v/v) to avoid solvent toxicity.

In Vitro Microglial Activation Assay (BV-2 or Primary Microglia)

Objective: Determine the anti-inflammatory efficacy of **Oroxindin** against LPS-induced activation.

Materials:

- BV-2 murine microglial cell line.^{[1][6]}
- LPS (Lipopolysaccharide, E. coli O55:B5).^[1]
- Griess Reagent (for Nitric Oxide).^[1]
- ELISA kits (TNF- α , IL-6).^[1]

Step-by-Step Protocol:

- Seeding: Plate BV-2 cells at a density of
cells/well in 6-well plates (for protein/RNA) or

cells/well in 96-well plates (for MTT/Griess). Allow adherence for 24h.

- Starvation (Optional but Recommended): Replace medium with low-serum (1% FBS) medium for 4h to synchronize cells and reduce basal inflammation.
- Pre-treatment: Treat cells with **Oroxindin** at varying concentrations (e.g., 10, 25, 50, 100 μ M) for 1 to 2 hours prior to LPS exposure.[\[1\]](#)
 - Control: Vehicle control (0.1% DMSO).[\[1\]](#)
- Stimulation: Add LPS (final concentration 100 ng/mL to 1 μ g/mL) to the wells containing **Oroxindin**.
- Incubation: Incubate for 24 hours at 37°C, 5% CO₂.
- Analysis:
 - Supernatant: Collect for NO assay (Griess reaction) and ELISA (Cytokines).[\[1\]](#)
 - Cell Lysate: Collect for Western Blot (p-NF- κ B p65, I κ B α , Nrf2, HO-1) or RT-qPCR.[\[1\]](#)

In Vivo Neuroinflammation Model (LPS-Induced)

Objective: Assess whether **Oroxindin** can attenuate neuroinflammation systemically.

Animals: Male C57BL/6 mice (8-10 weeks).

Dosing Regimen:

- Group 1: Vehicle Control (Saline/CMC-Na).[\[1\]](#)
- Group 2: LPS Model (LPS 5 mg/kg, i.p.).[\[1\]](#)
- Group 3: **Oroxindin** Low Dose (15 mg/kg, i.p. or p.o.).[\[1\]](#)
- Group 4: **Oroxindin** High Dose (45 mg/kg, i.p. or p.o.).[\[1\]](#)

Protocol:

- Pre-treatment: Administer **Oroxindin** once daily for 3 to 7 days prior to LPS injection.
 - Formulation: **Oroxindin** can be suspended in 0.5% Carboxymethyl cellulose (CMC-Na) for oral gavage or dissolved in 10% DMSO/40% PEG300/50% Saline for i.p.[1]
- Induction: On the final day, 1 hour after the last **Oroxindin** dose, inject LPS (5 mg/kg, i.p.).
- Termination: Sacrifice animals 6 to 24 hours post-LPS injection (time point depends on whether mRNA or protein is the target).
- Tissue Processing:
 - Perfuse with ice-cold PBS.
 - Dissect Hippocampus and Cortex.
 - Flash freeze in liquid nitrogen for biochemical analysis or fix in 4% PFA for immunohistochemistry (Iba-1 staining for microglia).[1]

Data Analysis & Expected Results

Quantitative Readouts (Table Template)

Use the following structure to organize your data. Significant inhibition is typically observed in a dose-dependent manner.[1]

Assay	Readout	LPS Only (Model)	LPS + Oroxindin (Low)	LPS + Oroxindin (High)	Interpretation
Griess Assay	Nitric Oxide (μM)	High ()	Moderate ()	Low ()	Inhibition of iNOS activity. [1]
ELISA	TNF-α (pg/mL)	High ()	Reduced	Significantly Reduced	Suppression of cytokine release. [1]
Western Blot	p-p65 / Total p65	High Ratio	Decreased	Baseline-like	Blockade of NF-κB translocation. [1]
Western Blot	HO-1 Expression	Low	Increased	Highly Increased	Activation of Nrf2 antioxidant defense. [1]

Troubleshooting Guide

- Issue: High cytotoxicity in **Oroxindin**-treated cells.[\[1\]](#)
 - Solution: Verify DMSO concentration is <0.1%.[\[1\]](#) Perform an MTT assay on **Oroxindin** alone (without LPS) to establish the non-toxic range. Flavonoids can be toxic >100 μM in sensitive lines.
- Issue: Inconsistent In Vivo results.
 - Solution: **Oroxindin** is a glucuronide.[\[1\]](#)[\[3\]](#)[\[4\]](#) Its absorption may be limited by transporters (OATPs).[\[1\]](#) Consider checking plasma levels or using the aglycone (Wogonin) as a positive control to distinguish between bioavailability issues and efficacy issues.

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